1-(2-(Methoxymethyl)phenyl)ethanone: Technical Synthesis and Application Guide

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*1-(2-(Methoxymethyl)phenyl)ethanone*
CAS No.:	*24807-47-4*
Cat. No.:	*B3349991*

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Executive Summary

1-(2-(Methoxymethyl)phenyl)ethanone (CAS: 24807-47-4) is a specialized acetophenone derivative characterized by an ortho-methoxymethyl substituent. This structural motif serves as a critical pharmacophore in medicinal chemistry, particularly in the design of atropisomeric kinase inhibitors and isochromanone-based scaffolds. The steric bulk and Lewis-basic oxygen of the methoxymethyl group facilitate unique binding interactions and conformational locking in active sites. This guide outlines the physicochemical profile, validated synthetic protocols via Directed Ortho Metalation (DoM), and spectroscopic characterization of this compound.

Part 1: Chemical Identity & Physicochemical Profile

Nomenclature & Identification

Parameter	Detail
IUPAC Name	1-[2-(Methoxymethyl)phenyl]ethan-1-one
Common Synonyms	2'-(Methoxymethyl)acetophenone; o-(Methoxymethyl)acetophenone
CAS Registry Number	24807-47-4
SMILES	CC(=O)C1=CC=CC=C1COC
InChI Key	WKGOPZYVTPKHLN-UHFFFAOYSA-N
Molecular Formula	$C_{10}H_{12}O_2$
Molecular Weight	164.20 g/mol

Physicochemical Properties

Note: Experimental values for this specific isomer are sparse in open literature; data below represents consensus predicted values based on structural analogues (e.g., o-methylacetophenone).

Property	Value / Description
Physical State	Colorless to pale yellow liquid (Oil)
Boiling Point	245–250 °C (at 760 mmHg)
Density	~1.025 g/cm^3
LogP	2.21 (Predicted)
Solubility	Soluble in DCM, THF, EtOAc, MeOH; Insoluble in water.

Part 2: Synthetic Methodologies

The synthesis of **1-(2-(Methoxymethyl)phenyl)ethanone** is most efficiently achieved through Directed Ortho Metalation (DoM). This method leverages the coordinating ability of the

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methoxymethyl ether oxygen to direct lithiation specifically to the ortho position, ensuring high regioselectivity.

Method A: Directed Ortho Metalation (Recommended)

This route uses benzyl methyl ether as the starting material. The methoxymethyl group acts as a Directed Metalation Group (DMG).

Reaction Scheme

- Lithiation: Benzyl methyl ether + n-BuLi → o-Lithio intermediate.
- Acylation:o-Lithio intermediate + N-Methoxy-N-methylacetamide (Weinreb Amide) → Target Ketone.

Experimental Protocol

Reagents: Benzyl methyl ether (1.0 eq), n-Butyllithium (1.1 eq, 2.5M in hexanes), N-Methoxy-N-methylacetamide (1.2 eq), Dry THF.

- Setup: Flame-dry a 2-neck round-bottom flask and flush with Argon. Add anhydrous THF and Benzyl methyl ether. Cool the system to -78 °C (dry ice/acetone bath).
- Lithiation: Dropwise add n-BuLi over 20 minutes. The solution may turn yellow/orange. Stir at -78 °C for 1 hour, then allow to warm to 0 °C for 30 minutes to ensure complete metalation.
- Acylation: Cool back to -78 °C. Add N-Methoxy-N-methylacetamide (dissolved in minimal THF) dropwise. Note: Weinreb amides prevent over-addition/tertiary alcohol formation.
- Workup: Allow the mixture to warm to room temperature over 2 hours. Quench with saturated NH_4Cl solution. Extract with EtOAc (3x).[1] Wash combined organics with brine, dry over Na_2SO_4, and concentrate in vacuo.
- Purification: Flash column chromatography (SiO_2, Hexanes:EtOAc 9:1) yields the product as a pale yellow oil.

Method B: Grignard Addition to Nitrile

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Starting Material: 2-(Methoxymethyl)benzonitrile. Reagent: Methylmagnesium bromide (MeMgBr). Mechanism: Nucleophilic addition of MeMgBr to the nitrile yields a metallo-imine intermediate, which hydrolyzes to the ketone upon acidic workup.

Visualization: Synthesis Workflow



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Figure 1: Directed Ortho Metalation (DoM) pathway for regioselective synthesis.

Part 3: Spectroscopic Characterization

The structural integrity of the compound is validated via NMR and IR spectroscopy. The ortho-substitution pattern creates a distinct splitting pattern in the aromatic region.

Nuclear Magnetic Resonance (NMR)

^{1}H NMR (400 MHz, $CDCl_3$):

- δ 7.75 (dd, 1H): Aromatic proton ortho to carbonyl (deshielded by anisotropy).
- δ 7.50 (dd, 1H): Aromatic proton ortho to methoxymethyl.
- δ 7.40 – 7.30 (m, 2H): Remaining aromatic protons (meta/para).
- δ 4.75 (s, 2H): Benzylic methylene (-CH_2-O-). Distinctive singlet.
- δ 3.42 (s, 3H): Methoxy group (-OCH_3).
- δ 2.58 (s, 3H): Acetyl methyl group (-C(=O)CH_3).

^{13}C NMR (100 MHz, $CDCl_3$):

- δ 201.5: Carbonyl carbon (Ketone).

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- δ 138.2, 137.5: Quaternary aromatic carbons (ipso to substituents).
- δ 131.0, 129.5, 127.8, 127.2: Aromatic CH carbons.
- δ 72.5: Benzylic carbon (-CH_2-O-).
- δ 58.5: Methoxy carbon (-OCH_3).
- δ 29.8: Acetyl methyl carbon.

Infrared Spectroscopy (IR)

- 1685 cm^{-1}: Strong C=O stretching (Acetophenone derivative).
- 1105 cm^{-1}: C-O-C ether stretching.

Part 4: Applications in Drug Discovery

1-(2-(Methoxymethyl)phenyl)ethanone is a versatile building block. Its primary utility lies in the synthesis of heterocycles and as a scaffold for conformationally restricted inhibitors.

Isochromanone Synthesis

Oxidation of the acetyl group (e.g., Baeyer-Villiger or haloform reaction followed by cyclization) allows access to isochroman-1-ones, which are core structures in various natural products and anticoagulants.

Kinase Inhibitor Scaffolds

The ortho-methoxymethyl group acts as a "steric gatekeeper." In biaryl kinase inhibitors, this group forces the two aromatic rings to twist out of planarity (atropisomerism), potentially enhancing selectivity for specific kinase pockets (e.g., p38 MAPK or B-Raf).

Visualization: Application Tree

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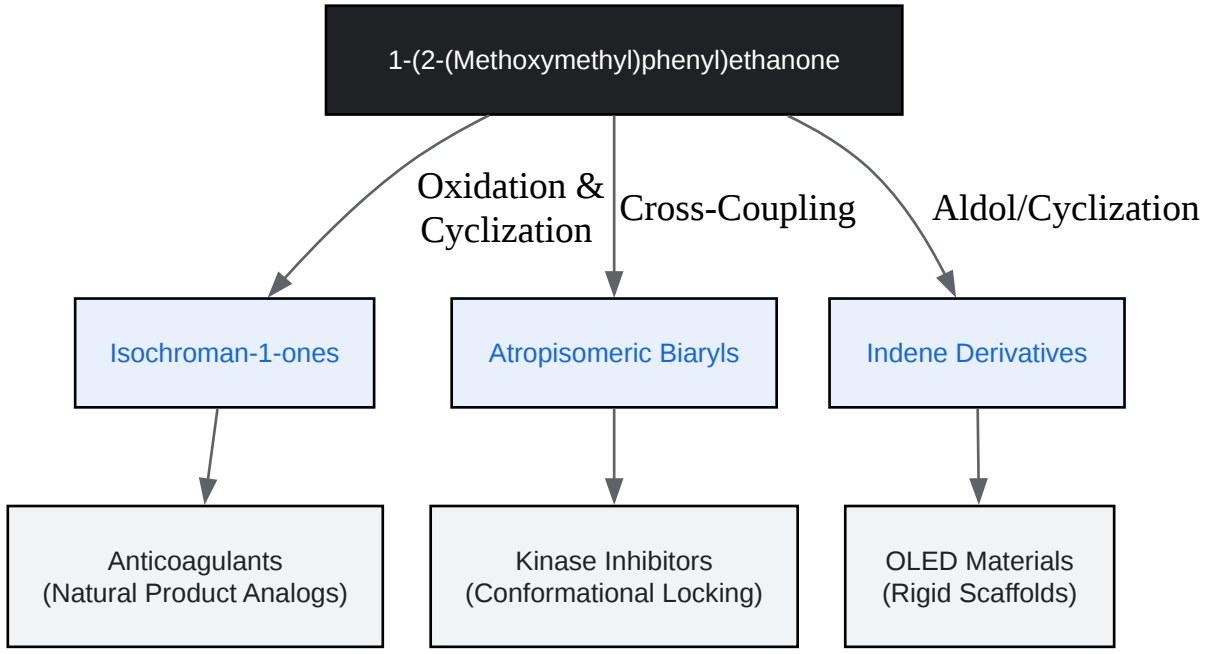

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Figure 2: Downstream applications in medicinal and materials chemistry.

Part 5: Handling & Safety

- Hazards: Irritating to eyes, respiratory system, and skin (H315, H319, H335).
- Storage: Store under inert atmosphere (Argon/Nitrogen) at 2–8 °C. The benzylic ether is potentially susceptible to auto-oxidation over long periods; store away from light.
- Disposal: Dispose of as hazardous organic waste. Do not release into drains.

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